

A Technical Guide to (+)-Calamenene: IUPAC Nomenclature, CAS Number, and Scientific Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Calamenene

Cat. No.: B1251104

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Introduction

(+)-Calamenene is a naturally occurring bicyclic sesquiterpenoid, a class of organic compounds valued for their diverse biological activities. This technical guide provides a comprehensive overview of the IUPAC nomenclature, Chemical Abstracts Service (CAS) number, physicochemical properties, and relevant experimental protocols associated with **(+)-Calamenene**. The information presented is intended to support research and development efforts in fields such as phytochemistry, pharmacology, and drug discovery.

IUPAC Nomenclature and CAS Number

The stereochemistry of Calamenene isomers can be complex. Based on available data, "**(+)-Calamenene**" corresponds to the **cis-(+)-Calamenene** isomer.

- IUPAC Name: (1R,4R)-1,6-dimethyl-4-propan-2-yl-1,2,3,4-tetrahydronaphthalene[1]
- CAS Number: 22339-23-7[1]

It is crucial to distinguish this specific stereoisomer from other related compounds:

- (-)-Calamenene (cis): (1S,4S)-1,6-dimethyl-4-propan-2-yl-1,2,3,4-tetrahydronaphthalene; CAS Number: 483-77-2[2][3]

- trans-Calamenene: (1R,4S) or (1S,4R) isomers; CAS Number for the (1S,4R)-isomer is 73209-42-4[4][5]
- Calamenene (mixed isomers): CAS Number: 6617-49-8

Physicochemical Properties

The following table summarizes the key physicochemical properties of Calamenene. Data for specific isomers are noted where available.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₂	[2]
Molecular Weight	202.34 g/mol	[2]
Boiling Point	285-286 °C at 760 mmHg	
Density	0.9224 g/cm ³ at 20 °C (for trans-calamenene)	[6]
Refractive Index	1.50572 at 20 °C (for trans-calamenene)	[6]
Flash Point	125.4 °C	
XLogP3	5.1	[2]
Appearance	Oily liquid (typical for sesquiterpenoids)	
Solubility	Insoluble in water; Soluble in organic solvents like ethanol.	

Experimental Protocols

Isolation of Calamenene from Essential Oils

Calamenene is a common constituent of various essential oils. A general method for its isolation and identification involves the following steps:

- **Essential Oil Extraction:** The essential oil is first extracted from the plant material (e.g., leaves, stems, or wood) typically through steam distillation.
- **Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:** The chemical composition of the extracted essential oil is analyzed by GC-MS to identify the presence and relative abundance of Calamenene isomers.
 - **GC Conditions:** A typical GC program would involve an initial oven temperature of around 60°C, which is then ramped up to approximately 240°C. A non-polar or semi-polar capillary column (e.g., HP-5MS) is commonly used for separation.
 - **MS Conditions:** The mass spectrometer is typically operated in electron ionization (EI) mode at 70 eV. The mass spectra obtained are then compared with spectral libraries (e.g., NIST, Wiley) for compound identification.
- **Preparative Chromatography:** For the isolation of a pure sample of a specific Calamenene isomer, preparative gas chromatography or column chromatography on silica gel with a suitable solvent system (e.g., hexane-ethyl acetate gradients) can be employed.

Synthesis of Calamenene

The total synthesis of Calamenene isomers has been reported in the literature. A representative, though not specific for the (+)-isomer, synthetic approach for a calamenene derivative is outlined below, based on the synthesis of (±)-cis-5-hydroxycalamenene:

- **Starting Material:** The synthesis often begins with a substituted tetralone derivative.
- **Grignard Reaction:** The tetralone is reacted with an isopropyl Grignard reagent (isopropylmagnesium chloride) to introduce the isopropyl group.
- **Dehydration and Aromatization:** The resulting alcohol is then dehydrated to form an alkene, followed by aromatization to yield the naphthalene core structure.
- **Functional Group Interconversion:** Subsequent steps may involve the modification of other functional groups on the aromatic ring to arrive at the target calamenene structure.

- Purification: The final product is purified using chromatographic techniques such as column chromatography.

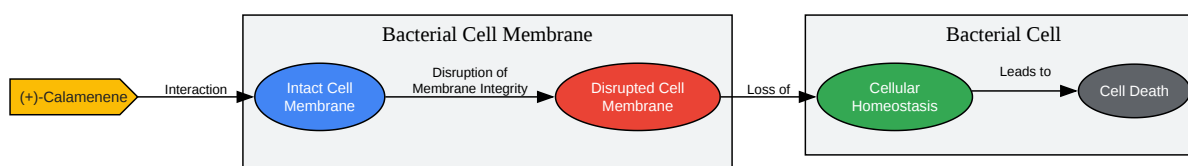
Biological Activity and Mechanism of Action

Calamenene and its derivatives have been reported to exhibit a range of biological activities, including antimicrobial and anti-inflammatory properties. The antimicrobial action is believed to stem from the disruption of the microbial cell membrane.

Visualizations

Antimicrobial Mechanism of (+)-Calamenene

The following diagram illustrates the proposed mechanism of antimicrobial action of **(+)-Calamenene**, leading to bacterial cell death.

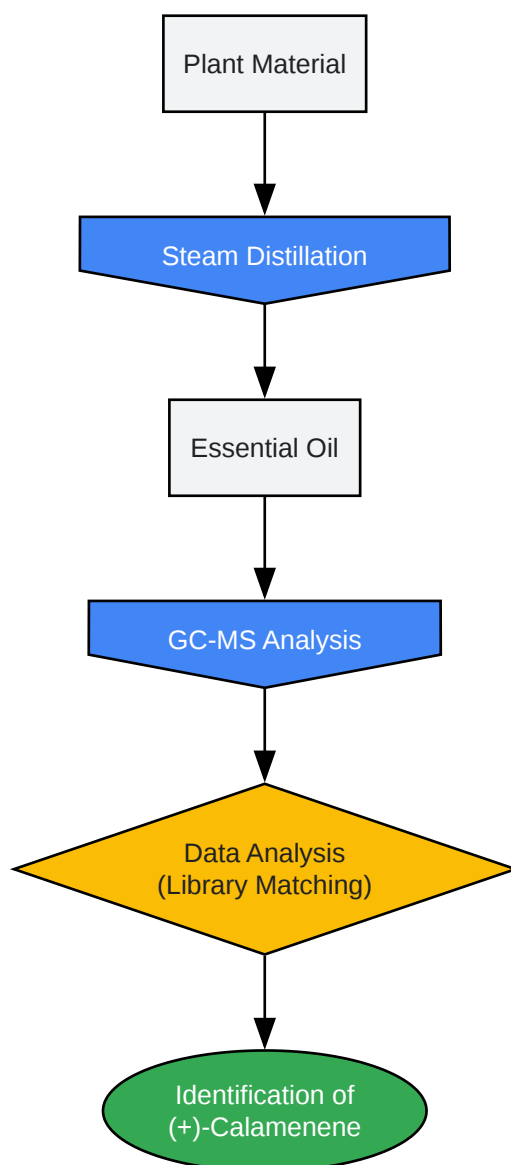


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Caption: Proposed antimicrobial mechanism of **(+)-Calamenene**.

Experimental Workflow for Calamenene Identification

This diagram outlines a typical experimental workflow for the identification of Calamenene from a natural source.



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Caption: Workflow for identifying **(+)-Calamenene**.

Conclusion

This technical guide provides essential information on **(+)-Calamenene** for the scientific community. Accurate identification through IUPAC nomenclature and CAS numbers is fundamental for unambiguous research. The provided data on physicochemical properties and experimental methodologies serves as a valuable resource for further investigation into the therapeutic potential of this and related sesquiterpenoids.

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- To cite this document: BenchChem. [A Technical Guide to (+)-Calamenene: IUPAC Nomenclature, CAS Number, and Scientific Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1251104#iupac-nomenclature-and-cas-number-for-calamenene]

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